

# 4-Aminonicotinic acid CAS number and properties

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## Compound of Interest

Compound Name: 4-Aminonicotinic acid

Cat. No.: B162810

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An In-depth Technical Guide to **4-Aminonicotinic Acid**

CAS Number: 7418-65-7

## Introduction

**4-Aminonicotinic acid**, also known as 4-amino-3-pyridinecarboxylic acid, is a pyridine derivative that serves as a crucial synthetic intermediate in the development of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its structural features make it a valuable building block for more complex bioactive molecules.<sup>[2]</sup> This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **4-aminonicotinic acid**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**4-Aminonicotinic acid** is typically a crystalline solid, with its color ranging from cream to bright yellow.<sup>[3]</sup> A summary of its key physicochemical properties is presented in Table 1.

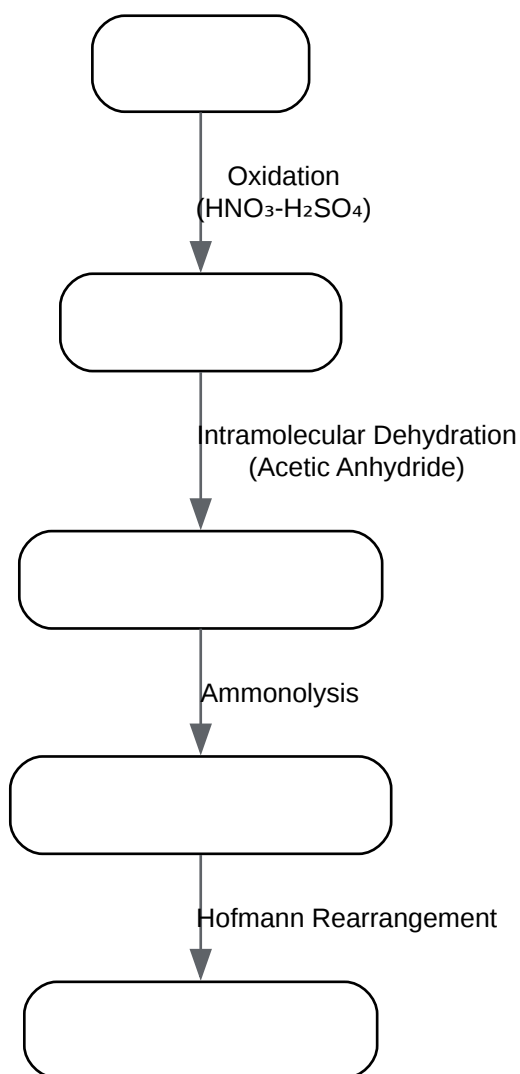
Table 1: Physicochemical Properties of **4-Aminonicotinic Acid**

Property	Value	References
CAS Number	7418-65-7	[1][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	[1][3][4][5]
Molecular Weight	138.12 g/mol	[4][6][7][8]
Appearance	Bright yellow crystal; Cream to yellow powder; White to light brown powder or crystals	[3][9]
Melting Point	307-312 °C (with decomposition)	[3]
Boiling Point	253.51 °C (rough estimate)	[3]
Solubility	Soluble in aqueous acid and base.[3][8][9] 2 mg/mL in PBS (pH 7.2).[1] 5.38 mg/mL in H <sub>2</sub> O (with ultrasonic and warming). [6]	
pKa	2.94 ± 0.10 (Predicted)	[3]
λ <sub>max</sub>	261 nm	[1]

## Synthesis of 4-Aminonicotinic Acid

A notable and scalable synthesis route for **4-aminonicotinic acid** starts from isoquinoline, involving a four-step process.[1] This method is highlighted for its use of readily available starting materials and high purity of the final product.[1]

## Synthesis of 4-Aminonicotinic Acid from Isoquinoline



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Caption: Four-step synthesis of **4-Aminonicotinic acid** from isoquinoline.

## Experimental Protocol: Synthesis from Isoquinoline

The following is a representative experimental protocol based on the described four-step synthesis.<sup>[1]</sup>

Step 1: Oxidation of Isoquinoline

- In a reaction vessel equipped with a stirrer and temperature control, prepare a mixture of nitric acid ( $\text{HNO}_3$ ) and sulfuric acid ( $\text{H}_2\text{SO}_4$ ).
- Slowly add isoquinoline to the acidic mixture while maintaining the temperature within a specified range.
- After the addition is complete, heat the reaction mixture to drive the oxidation to completion.
- Upon cooling, the product, 3,4-pyridinedicarboxylic acid, will precipitate.
- Isolate the solid product by filtration, wash with a suitable solvent, and dry.

#### Step 2: Intramolecular Dehydration

- Suspend the 3,4-pyridinedicarboxylic acid in acetic anhydride.
- Heat the mixture to reflux to effect the dehydration to 3,4-pyridinedicarboxylic anhydride.
- After the reaction is complete, cool the mixture and isolate the anhydride product, typically by filtration.

#### Step 3: Ammonolysis

- Treat the 3,4-pyridinedicarboxylic anhydride with an ammonia source (e.g., aqueous ammonia).
- The reaction opens the anhydride ring to form the corresponding amide-acid derivative.
- Isolate the product from the reaction mixture.

#### Step 4: Hofmann Rearrangement

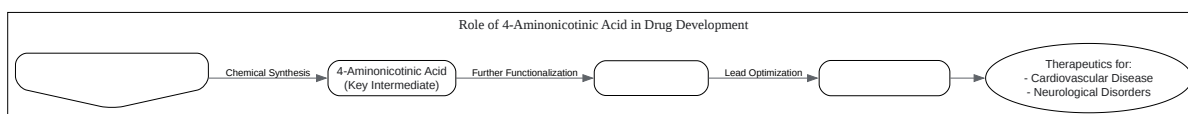
- Subject the amide product from the previous step to a Hofmann rearrangement. This is typically achieved by treating the amide with a solution of bromine or N-bromosuccinimide in a strong base (e.g., sodium hydroxide).
- This reaction introduces the amino group at the 4-position of the pyridine ring.

- Acidify the reaction mixture to precipitate the final product, **4-aminonicotinic acid**.
- Collect the solid by filtration, wash, and dry. The product can be further purified by recrystallization.

## Biological Activity and Applications

**4-Aminonicotinic acid** is primarily recognized as a key synthetic intermediate.<sup>[1]</sup> Its applications are diverse, spanning pharmaceuticals and agrochemicals.

- **Pharmaceutical Intermediate:** It is a crucial building block for therapeutic agents targeting cardiovascular and cerebrovascular diseases.<sup>[10]</sup> It is also used in the synthesis of compounds for potential treatment of neurological disorders.<sup>[2]</sup>
- **Biochemical Research:** This compound can be utilized as a substrate or inhibitor in studies related to NAD(P)H metabolism and the activity of associated enzymes.<sup>[6]</sup>
- **Synthetic Chemistry:** It has been used in the preparation of 2-methyl-pyrido-oxazine.<sup>[3][4][8][9][11]</sup>



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Caption: Role of **4-Aminonicotinic acid** in the drug development pipeline.

## Analytical Characterization

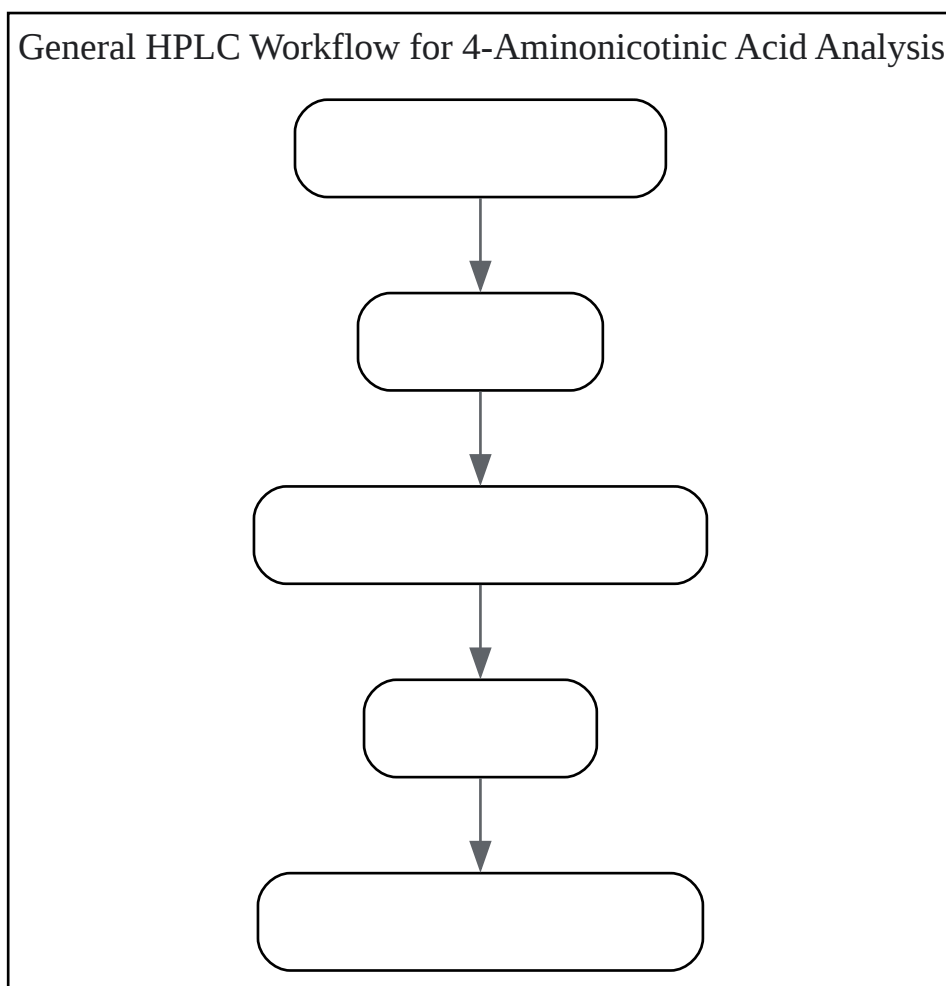
The identity and purity of **4-aminonicotinic acid** are typically confirmed using standard analytical techniques such as High-Performance Liquid Chromatography (HPLC), Nuclear

Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy.<sup>[1]</sup>

## Experimental Protocol: HPLC Analysis

The following is a general protocol for the analysis of **4-aminonicotinic acid** using reversed-phase HPLC.

- Sample Preparation: Accurately weigh and dissolve a sample of **4-aminonicotinic acid** in a suitable solvent (e.g., a mixture of mobile phase or a solvent in which it is freely soluble). Dilute to a known concentration.
- Chromatographic Conditions:
  - Column: C18 reversed-phase column.
  - Mobile Phase: A buffered aqueous solution (e.g., phosphate buffer) with an organic modifier (e.g., methanol or acetonitrile). The pH of the mobile phase should be controlled.
  - Flow Rate: Typically 1.0 mL/min.
  - Detection: UV detector at its  $\lambda_{\text{max}}$  of 261 nm.<sup>[1]</sup>
  - Temperature: Ambient or controlled (e.g., 25 °C).
- Analysis: Inject the sample solution into the HPLC system and record the chromatogram. The retention time and peak purity can be used to identify and quantify the compound.



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Caption: General workflow for the HPLC analysis of **4-Aminonicotinic acid**.

## Spectroscopic Data

- $^1\text{H}$  NMR: The proton NMR spectrum is used to confirm the structure by identifying the chemical shifts and coupling patterns of the aromatic protons.
- FTIR: The infrared spectrum will show characteristic absorption bands for the functional groups present, such as the N-H stretches of the primary amine, the O-H stretch of the carboxylic acid, and the C=O stretch of the carboxyl group.
- Mass Spectrometry: Mass spectral data can be used to confirm the molecular weight of the compound.<sup>[7]</sup>

## Safety and Handling

**4-Aminonicotinic acid** is classified as an irritant.[3] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[7][12] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 2: GHS Hazard Information

Hazard Statement	Description	References
H315	Causes skin irritation	[7][12][13]
H319	Causes serious eye irritation	[7][12][13]
H335	May cause respiratory irritation	[12][13]

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